

KW-2450 Free Base: A Technical Guide for Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: KW-2450 free base

CAS No.: 904899-25-8

Cat. No.: B10827686

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For Researchers, Scientists, and Drug Development Professionals.

This technical guide provides an in-depth overview of the core chemical properties of **KW-2450 free base**, a potent dual inhibitor of insulin-like growth factor 1 receptor (IGF-1R) and insulin receptor (IR) tyrosine kinases. This document is intended to serve as a comprehensive resource for researchers and drug development professionals working with this compound.

Core Chemical Properties

KW-2450 free base, with the CAS number 904899-25-8, is an orally bioavailable small molecule.^{[1][2]} Its fundamental chemical and physical properties are summarized in the table below. It is important to note that while some of these properties have been experimentally determined and are available through commercial suppliers, others are predicted based on its chemical structure.

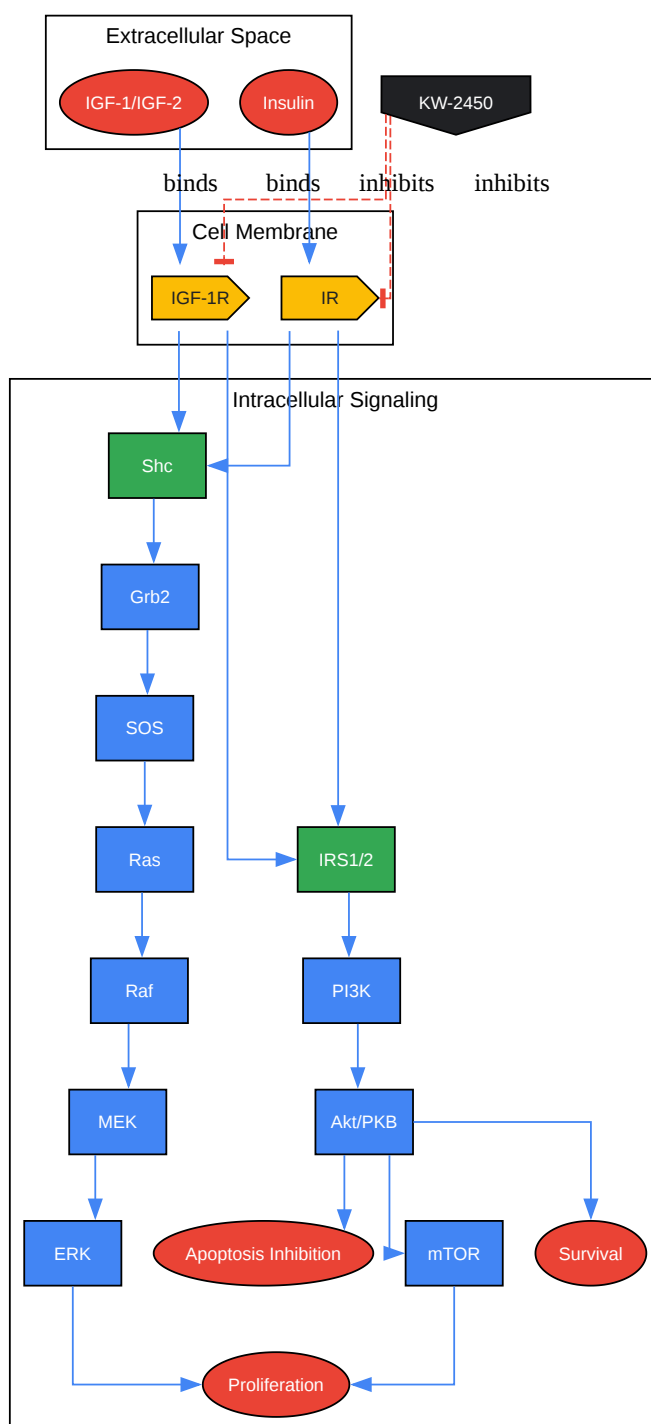
Property	Value	Source
Molecular Formula	C28H29N5O3S	MedKoo Biosciences[1], PubChemLite[3]
Molecular Weight	515.63 g/mol	MedKoo Biosciences[1], MOLNOVA[2]
Exact Mass	515.1991	MedKoo Biosciences[1]
IUPAC Name	(E)-N-(2-(2-(1H-indazol-3-yl)vinyl)-5-((4-(2-hydroxyacetyl)piperazin-1-yl)methyl)phenyl)-3-methylthiophene-2-carboxamide	MedKoo Biosciences[1]
CAS Number	904899-25-8	MedKoo Biosciences[1], MOLNOVA[2]
Predicted logP	3.59	DrugBank Online[4]
Predicted pKa (Strongest Acidic)	13.42	DrugBank Online[4]
Predicted pKa (Strongest Basic)	6.25	DrugBank Online[4]
Predicted Polar Surface Area	101.56 Å²	DrugBank Online[4]
Appearance	Not explicitly stated in searched resources. Typically a solid.	N/A
Melting Point	Specific experimental data not publicly available.	N/A
Solubility	Specific quantitative data in common solvents (e.g., DMSO, water, ethanol) is not publicly available. General guidance suggests it is soluble in organic solvents.	N/A

Stability	Stable for several weeks during ordinary shipping. Recommended long-term storage at -20°C.[1] Specific stability data under various pH and temperature conditions is not publicly available.	MedKoo Biosciences[1]
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Mechanism of Action and Signaling Pathway

KW-2450 functions as a dual inhibitor of IGF-1R and IR, both of which are receptor tyrosine kinases overexpressed in a variety of human cancers.[1][2] These receptors play a crucial role in cell proliferation, oncogenic transformation, and the suppression of apoptosis.[1][2] By selectively binding to and inhibiting the kinase activity of both IGF-1R and IR, KW-2450 can lead to the inhibition of tumor cell growth and the induction of apoptosis.[1][2]

The signaling cascade initiated by the activation of IGF-1R and IR is complex and involves multiple downstream pathways. A simplified representation of this signaling network is provided below.



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Caption: IGF-1R and IR signaling pathways inhibited by KW-2450.

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **KW-2450 free base** are not readily available in the public domain. However, standard methodologies for characterizing small molecule kinase inhibitors can be applied. The following sections outline general protocols that would be suitable for determining the solubility, melting point, and stability of KW-2450.

Determination of Solubility

The solubility of KW-2450 in various solvents is a critical parameter for its formulation and in vitro testing. A common method to determine solubility is the shake-flask method.

Protocol:

- **Preparation of Saturated Solutions:** Add an excess amount of **KW-2450 free base** to a series of vials, each containing a known volume of a specific solvent (e.g., DMSO, water, ethanol, phosphate-buffered saline at various pH values).
- **Equilibration:** Seal the vials and agitate them at a constant temperature (e.g., 25°C and 37°C) for a defined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Separation of Undissolved Solid:** Centrifuge the vials at high speed to pellet the undissolved solid.
- **Quantification:** Carefully remove an aliquot of the supernatant and dilute it with a suitable solvent. The concentration of KW-2450 in the diluted sample is then determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- **Calculation:** The solubility is calculated from the measured concentration and the dilution factor.

Determination of Melting Point

The melting point is a fundamental physical property that provides information about the purity of a compound.

Protocol:

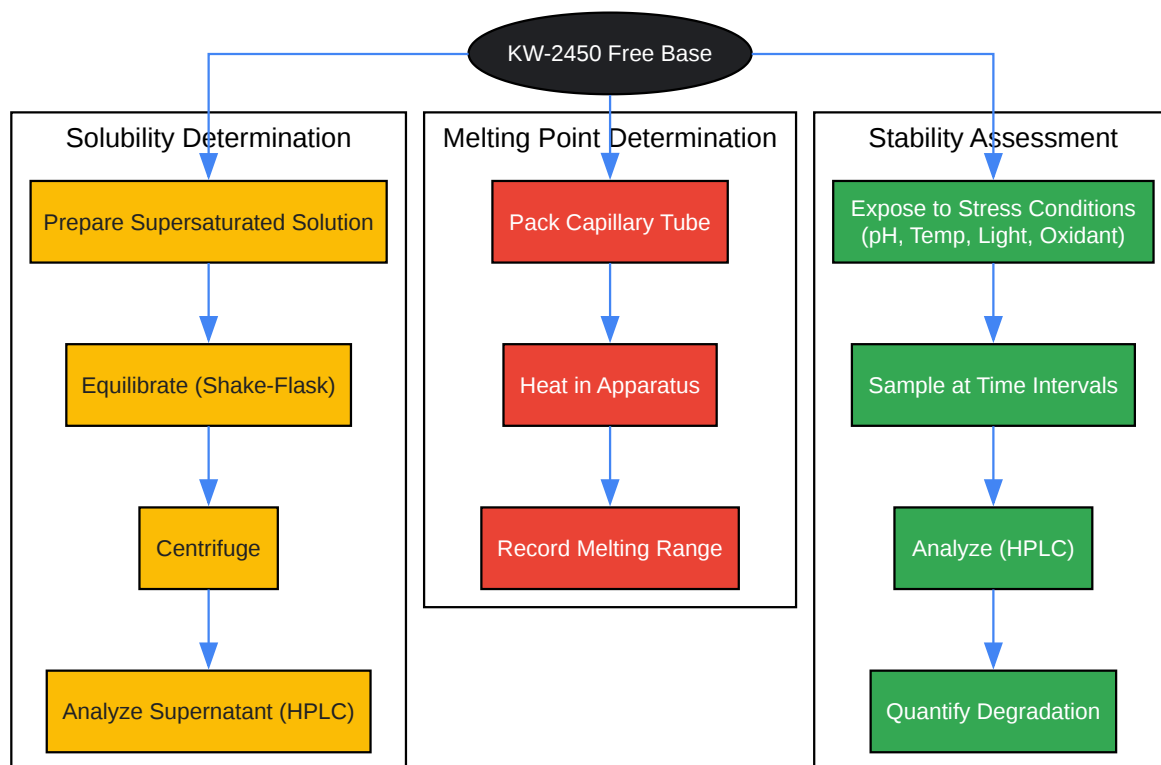
- **Sample Preparation:** A small amount of finely powdered **KW-2450 free base** is packed into a capillary tube.
- **Instrumentation:** The capillary tube is placed in a calibrated melting point apparatus.
- **Measurement:** The sample is heated at a slow, controlled rate. The temperature at which the substance first begins to melt and the temperature at which it is completely liquid are recorded as the melting range. For a pure substance, this range is typically narrow.

Stability Assessment

Assessing the stability of KW-2450 under various conditions is essential for determining appropriate storage and handling procedures.

Protocol:

- **Forced Degradation Studies:** Expose solutions of KW-2450 to a range of stress conditions, including:
 - **Acidic and Basic Conditions:** Incubate solutions in acidic (e.g., 0.1 N HCl) and basic (e.g., 0.1 N NaOH) media.
 - **Oxidative Conditions:** Treat solutions with an oxidizing agent (e.g., 3% H₂O₂).
 - **Thermal Stress:** Store solutions at elevated temperatures (e.g., 40°C, 60°C).
 - **Photostability:** Expose solutions to UV and visible light.
- **Time Points:** Collect samples at various time points (e.g., 0, 2, 4, 8, 24 hours).
- **Analysis:** Analyze the samples by a stability-indicating HPLC method to quantify the amount of remaining KW-2450 and to detect the formation of any degradation products.
- **Data Evaluation:** The rate of degradation can be determined, and the degradation pathway can be elucidated by identifying the structure of the degradation products, often using mass spectrometry (MS).



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Caption: Workflow for determining key chemical properties of KW-2450.

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